

monoterpenoid limonene metabolite overview

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Compound Focus: (S)-(-)-Perillic acid

CAS No.: 23635-14-5

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Limonene Metabolites at a Glance

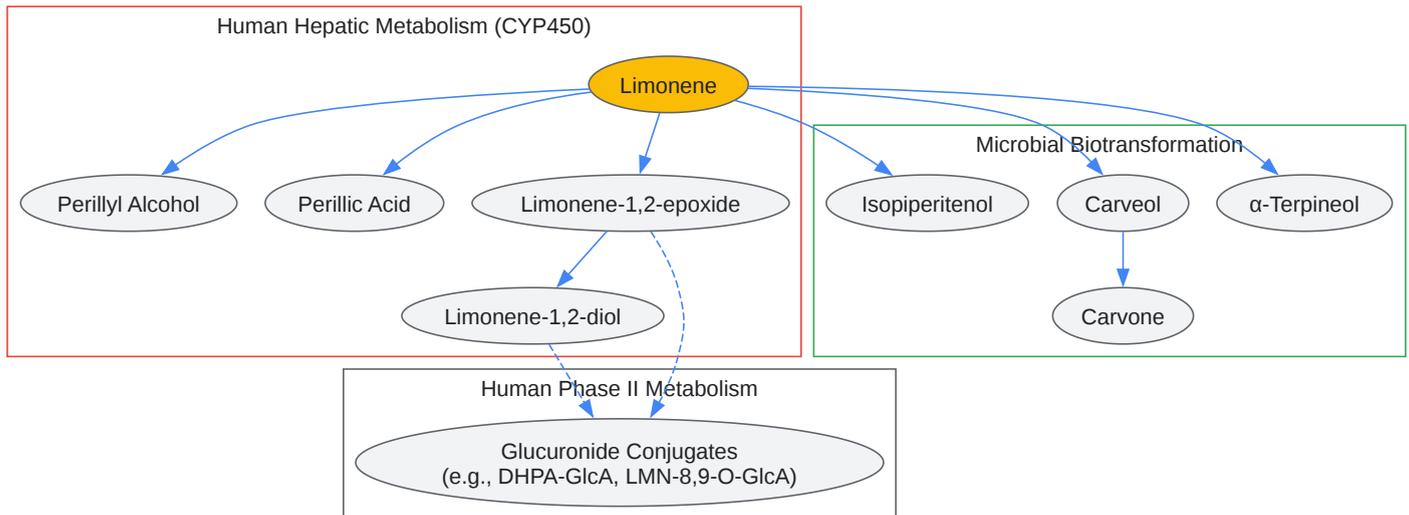
The table below summarizes the major metabolites of limonene, their primary sources or methods of production, and their noted biological activities as found in the recent literature.

Metabolite	Source / Production Method	Key Biological Activities / Applications
Perillyl alcohol [1] [2] [3]	Oxidation at C7 position; hepatic metabolism (CYP450) [3]; microbial biotransformation [1]	Neuroprotective (nerve regeneration) [2]; Anticancer (breast, liver) [4]; Antioxidant, anti-inflammatory [4]
α -Terpineol [1]	Microbial biotransformation (e.g., fungi, bacteria) [1]	Floral, sweet aroma; used in perfumes, food flavors [1]
Carvone [1]	Oxidation via carveol; microbial biotransformation [1]	Spearmint-like aroma; used in flavor and fragrance industry [1]
Carveol [1]	Oxidation at C6 position; microbial biotransformation [1]	Precursor to carvone; pleasant aroma [1]

Metabolite	Source / Production Method	Key Biological Activities / Applications
Limonene-1,2-epoxide / Diol [1] [5]	Epoxidation of C1,2 double bond [1]; also a Phase I metabolite in humans [5]	-
Urobiliary Metabolites (e.g., DHPA-GlcA, LMN-8,9-O-GlcA) [5]	Phase II human metabolism (conjugation with glucuronic acid) [5]	Proposed as biomarkers for environmental exposure to greenness [5]
Perillic acid [4]	Hepatic metabolism [4]	Investigated for anticancer properties [4]

Diagram of Major Metabolic Pathways

The following diagram maps the primary metabolic pathways of limonene, integrating both mammalian and microbial biotransformation routes, to help visualize the relationships between the key metabolites.



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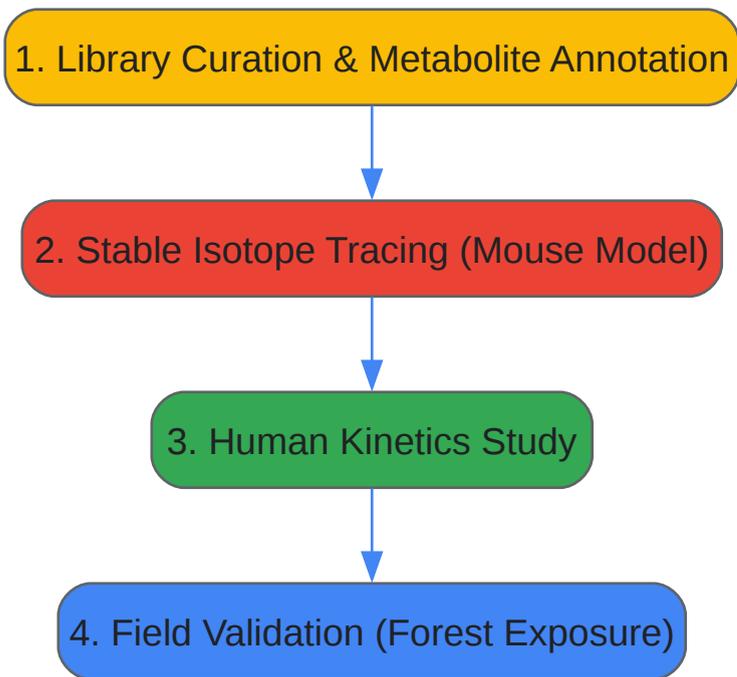
This diagram illustrates the complex metabolic network of limonene, showing how a single compound can be transformed into a diverse array of metabolites with different properties through distinct pathways in humans and microbes [1] [3] [5].

Detailed Experimental Protocol: Quantifying Urinary Metabolites

For researchers aiming to identify and quantify limonene metabolites in human urine, the following protocol, adapted from a 2024 study, provides a robust methodology [5].

- **Objective:** To identify and quantify urinary metabolites of limonene (LMs) as potential biomarkers of exposure.

- **Experimental Workflow:** The process follows a multi-step workflow for comprehensive metabolite analysis.



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- **Step 1: Library Curation and Metabolite Annotation** [5]
 - **Protocol:** Construct a "scouting library" of 31 previously reported limonene metabolites based on existing literature.
 - **Exposure:** Human volunteers inhale a controlled dose of limonene for 10 minutes.
 - **Sample Collection:** Collect urine samples pre- and post-exposure.
 - **Analysis:** Analyze samples using **liquid chromatography-high resolution mass spectrometry (LC-HRMS)**. This step identified 18 LM isomers.
- **Step 2: Stable Isotope Tracing for Confirmation** [5]
 - **Protocol:** Expose mice to deuterated limonene (limonene-d5).
 - **Rationale:** This confirms metabolite assignments by distinguishing them from isomeric or isobaric species from other sources.
- **Step 3: Determination of Elimination Kinetics** [5]
 - **Protocol:** In a separate human inhalation study, collect urine over 24 hours.
 - **Analysis:** Use LC-HRMS to measure metabolite levels over time. Model the data to estimate each metabolite's elimination half-life.

- **Step 4: Field Validation with Greenness Exposure** [5]
 - **Protocol:** An independent group of human volunteers is exposed to a green environment (a forest) for 4 hours.
 - **Sample Collection:** Collect urine before and after exposure.
 - **Analysis:** Measure the most abundant LMs from Step 1 (**DHPA-GlcA** and **LMN-8,9-O-GlcA**) to validate their increase following real-world exposure to a limonene-rich environment.

Therapeutic Potential of Key Metabolites

Research highlights significant bioactivity for several limonene metabolites, with perillyl alcohol (POH) being particularly prominent.

- **Neuroprotection and Pain Attenuation:** A study on peripheral nerve injury (PNI) in mice demonstrated that both limonene and its metabolite POH improved nerve regeneration and attenuated neuropathic pain. The treatments promoted functional recovery by mitigating inflammation and upregulating key neurotrophic factors, with POH showing slightly greater efficacy in the later stages of recovery [2].
- **Oncological Applications:** POH has demonstrated robust antitumor activity in preclinical models. Its mechanisms include inducing apoptosis, causing cell cycle arrest, and inhibiting key oncogenic signaling pathways such as Ras/Raf/MEK/ERK and PI3K/Akt. Research is exploring its potential in **breast cancer** and **liver cancer** [4]. Early-phase clinical trials have shown that D-limonene itself is well-tolerated and can accumulate in breast tissue, inducing favorable metabolic changes. However, a phase II trial in advanced breast cancer did not show tumor response, suggesting its potential may be greater in **chemoprevention or early-stage disease** [4] [6].

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